

An In-depth Technical Guide to the Chemical Properties of 4-Methoxyphenyl Mesylate

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Compound of Interest

Compound Name: 4-Methoxyphenyl mesylate

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This technical guide provides a comprehensive overview of the chemical properties, synthesis, and reactivity of **4-Methoxyphenyl mesylate**. The information is intended to support researchers and professionals in the fields of organic synthesis, medicinal chemistry, and drug development.

Chemical Identity and Physical Properties

4-Methoxyphenyl mesylate, also known as 4-methoxyphenyl methanesulfonate, is an organic compound that serves as a versatile intermediate in a variety of chemical transformations. Its utility primarily stems from the mesylate group, which is an excellent leaving group in nucleophilic substitution and cross-coupling reactions.

Table 1: Physical and Chemical Properties of **4-Methoxyphenyl Mesylate**

Property	Value	Source
CAS Number	19013-30-0	[1] [2] [3]
Molecular Formula	C ₈ H ₁₀ O ₄ S	[3]
Molecular Weight	202.23 g/mol	[3]
Boiling Point	334.4 °C at 760 mmHg	[4] [5]
Flash Point	156 °C	[4] [5]
Density	1.276 g/cm ³	[4] [5]
Refractive Index	1.521	[4] [5]
XLogP3	2.11440	[4] [5]

Synthesis of 4-Methoxyphenyl Mesylate

A general and reliable method for the synthesis of **4-Methoxyphenyl mesylate** involves the reaction of 4-methoxyphenol with methanesulfonyl chloride in the presence of a base.[\[1\]](#)

Experimental Protocol: Synthesis from 4-Methoxyphenol

This protocol is adapted from a general procedure for the synthesis of aryl mesylates.[\[6\]](#)

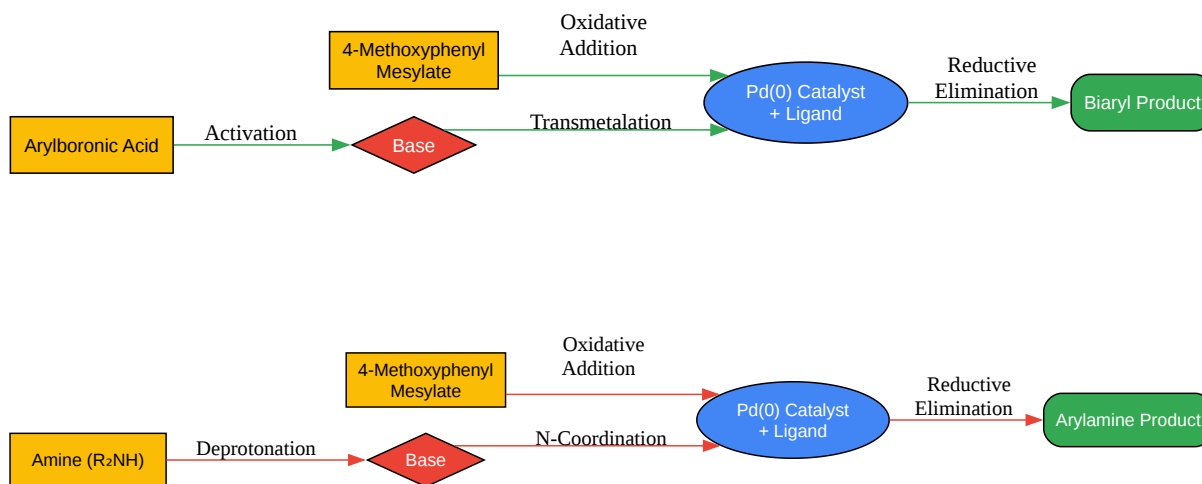
Materials:

- 4-Methoxyphenol
- Methanesulfonyl chloride (MsCl)
- Triethylamine (Et₃N) or Pyridine
- Dichloromethane (CH₂Cl₂)
- Water
- Brine

- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Dropping funnel
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- To a solution of 4-methoxyphenol (1.0 equiv) in dichloromethane in a round-bottom flask, add triethylamine (1.5 - 2.0 equiv).
- Cool the reaction mixture to 0 °C in an ice bath.
- Add methanesulfonyl chloride (1.1 - 1.2 equiv) dropwise to the stirred solution via a dropping funnel.
- Allow the reaction to warm to room temperature and stir for 2-4 hours, monitoring the progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction with water.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with 1 M HCl, saturated aqueous NaHCO_3 , and brine.
- Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate under reduced pressure using a rotary evaporator to yield the crude **4-Methoxyphenyl mesylate**.
- The crude product can be purified by recrystallization or column chromatography on silica gel.



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